

molecular weight and formula of tripotassium phosphate

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Compound of Interest

Compound Name: Tripotassium phosphate

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An In-depth Technical Guide to Tripotassium Phosphate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tripotassium phosphate**, a versatile inorganic salt with significant applications across various scientific and industrial sectors, including pharmaceutical development.

Chemical Identity and Formula

Tripotassium phosphate, also known as potassium phosphate tribasic, is a water-soluble salt with the chemical formula K_3PO_4 .^[1] Its IUPAC name is tripotassium;phosphate.^[2] It is an ionic compound that completely dissociates in water into three potassium ions (K^+) and one phosphate ion (PO_4^{3-}).^[3]

Physicochemical Properties

Tripotassium phosphate is a white, odorless, and hygroscopic crystalline powder or granular solid.^{[1][4]} It is highly soluble in water, with a solubility of 90 g/100 mL at 20°C, but is insoluble in ethanol.^[1] A 1% aqueous solution of **tripotassium phosphate** is strongly alkaline, with a pH of approximately 11.5 to 12.3.^{[1][5]}

Table 1: Quantitative Data for **Tripotassium Phosphate**

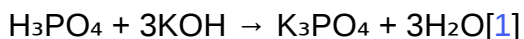
Property	Value	References
Molecular Formula	K ₃ PO ₄	[1][5]
Molar Mass	212.27 g/mol	[1][2][5]
Appearance	White deliquescent powder	[1]
Density	2.564 g/cm ³ (at 17°C)	[1][5]
Melting Point	1,380 °C (2,520 °F; 1,650 K)	[1][5]
Solubility in Water	90 g/100 mL (at 20°C)	[1]
pH of 1% Aqueous Solution	11.5 - 12.3	[1][5]

Experimental Protocols: Synthesis of Tripotassium Phosphate

Tripotassium phosphate is primarily produced through the neutralization reaction of phosphoric acid (H₃PO₄) with a potassium source, such as potassium hydroxide (KOH) or potassium carbonate (K₂CO₃).

3.1. Neutralization with Potassium Hydroxide

A common laboratory and industrial method involves the reaction of phosphoric acid with potassium hydroxide:



Experimental Procedure:

- A stoichiometric amount of potassium hydroxide is gradually added to a solution of phosphoric acid with constant stirring.
- The reaction is exothermic, and the temperature should be monitored and controlled.
- The resulting solution is then concentrated by evaporation to induce crystallization of **tripotassium phosphate**.

- The crystals are subsequently filtered, washed, and dried to obtain the final product.

3.2. Two-Step Method from Potassium Carbonate

For applications requiring higher purity, a two-step process can be employed, particularly when starting with less pure phosphoric acid.[\[6\]](#)

Experimental Procedure:

- Phosphoric acid is first partially neutralized with potassium carbonate to form dipotassium hydrogen phosphate (K_2HPO_4), which helps in precipitating impurities.[\[6\]](#)
- The mixture is filtered to remove the precipitated impurities.
- The purified dipotassium hydrogen phosphate solution is then fully neutralized with potassium hydroxide to yield **tripotassium phosphate**.[\[6\]](#)
- The final product is isolated through crystallization, filtration, and drying.[\[6\]](#)

Applications in Research and Drug Development

Tripotassium phosphate's properties make it a valuable reagent and excipient in various scientific and pharmaceutical applications.

- **Buffering Agent:** Due to its strong alkalinity, it is used to adjust and maintain a high pH in solutions, which is critical for the stability and activity of certain pharmaceutical formulations.[\[7\]](#)
- **Emulsifier and Stabilizer:** It acts as an emulsifying agent in the preparation of various formulations, helping to create and maintain a uniform dispersion of immiscible liquids.[\[5\]](#)[\[7\]](#)
In dairy and other food products, it functions as a stabilizer.[\[4\]](#)
- **Reagent in Organic Synthesis:** In organic chemistry, anhydrous **tripotassium phosphate** serves as a non-nucleophilic base in various coupling reactions and as a catalyst.[\[1\]](#)
- **Nutrient Source:** In cell culture media and fermentation processes, it can serve as a source of potassium and phosphorus, essential nutrients for cell growth.[\[4\]](#)

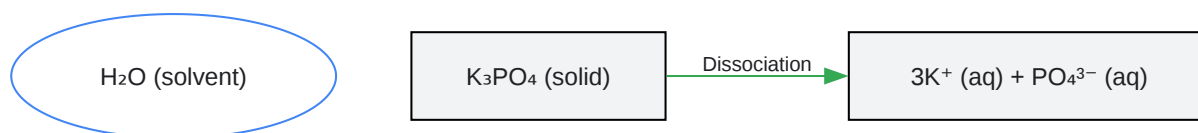
- Water Treatment: It is utilized in water treatment processes to soften water by sequestering calcium and magnesium ions, thereby preventing scale formation.[4]

Safety and Handling

Tripotassium phosphate is considered an irritant.[1] It can cause serious eye damage and respiratory irritation.[8][9][10] Therefore, appropriate personal protective equipment, including safety glasses and gloves, should be worn when handling the compound.[8] It should be stored in a dry, well-ventilated area in a tightly closed container due to its hygroscopic nature.[8]

Visualization of Dissociation in Aqueous Solution

The following diagram illustrates the dissociation of **tripotassium phosphate** in water, a fundamental process for its function as a strong base and electrolyte.



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Caption: Dissociation of **tripotassium phosphate** in water.

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